

# Personal protective equipment for handling 2-Naphthyl acetate

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## Compound of Interest

Compound Name: 2-Naphthyl acetate

Cat. No.: B073860

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## Essential Safety and Handling Guide for 2-Naphthyl Acetate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Naphthyl acetate** in a laboratory setting. Adherence to these guidelines is critical for ensuring the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

- Name: **2-Naphthyl acetate**
- Synonyms:  $\beta$ -Naphthyl acetate, 2-Naphthalenol acetate
- CAS Number: 1523-11-1
- Molecular Formula:  $C_{12}H_{10}O_2$
- Molecular Weight: 186.21 g/mol

Physical and Chemical Properties:

Property	Value	Source
Appearance	White powder/crystalline solid. [1][2][3]	ChemicalBook, ChemBK, Fisher Scientific
Melting Point	67-71 °C (153-160 °F).[1][2]	ChemicalBook, ChemBK, Fisher Scientific
Boiling Point	310 °C (590 °F).	ChemicalBook
Solubility	Insoluble in water; Soluble in ethanol, ether, and chloroform.	ChemicalBook, ChemBK
Storage Temperature	Refrigerator (approx. 4°C/39°F).	ChemicalBook, Suvchem Laboratory Chemicals

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Naphthyl acetate** is considered a hazardous substance that can cause serious eye damage and may cause skin and respiratory tract irritation. The toxicological properties have not been fully investigated. Therefore, strict adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or eyeglasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	To prevent eye contact which can cause serious damage.
Skin Protection	Appropriate protective gloves (e.g., nitrile rubber, polychloroprene, butyl rubber, fluorocarbon, polyvinyl chloride). Wear appropriate protective clothing to minimize skin contact.	To prevent skin irritation and potential absorption.
Respiratory Protection	A NIOSH or European Standard EN 149 approved respirator should be used when necessary, such as when ventilation is inadequate or dust is generated. Follow OSHA respirator regulations in 29 CFR 1910.134.	To prevent inhalation of dust which may cause respiratory tract irritation.

## Operational Plan: Handling and Storage

### Engineering Controls:

- Work in a well-ventilated area. Facilities should be equipped with an eyewash station and a safety shower.
- Use local exhaust ventilation to control airborne levels.
- Minimize dust generation and accumulation.

### Handling Procedures:

- Wash hands thoroughly after handling.
- Avoid contact with eyes, skin, and clothing.
- Do not ingest or inhale.
- Keep the container tightly closed when not in use.
- Remove and wash contaminated clothing before reuse.

#### Storage Procedures:

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.
- Store in a refrigerator at approximately 4°C (39°F).
- Incompatible with strong oxidizing agents, strong reducing agents, acids, and bases.

## Emergency Procedures

#### First Aid Measures:

Exposure Route	First Aid Protocol
Eyes	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin	Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists.
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Get medical aid.

#### Spill Response:

- Evacuate personnel from the area.
- Wear appropriate PPE as outlined above.
- Avoid generating dusty conditions.
- For small spills, vacuum or sweep up the material and place it into a suitable, labeled disposal container.
- Clean up spills immediately and provide ventilation.

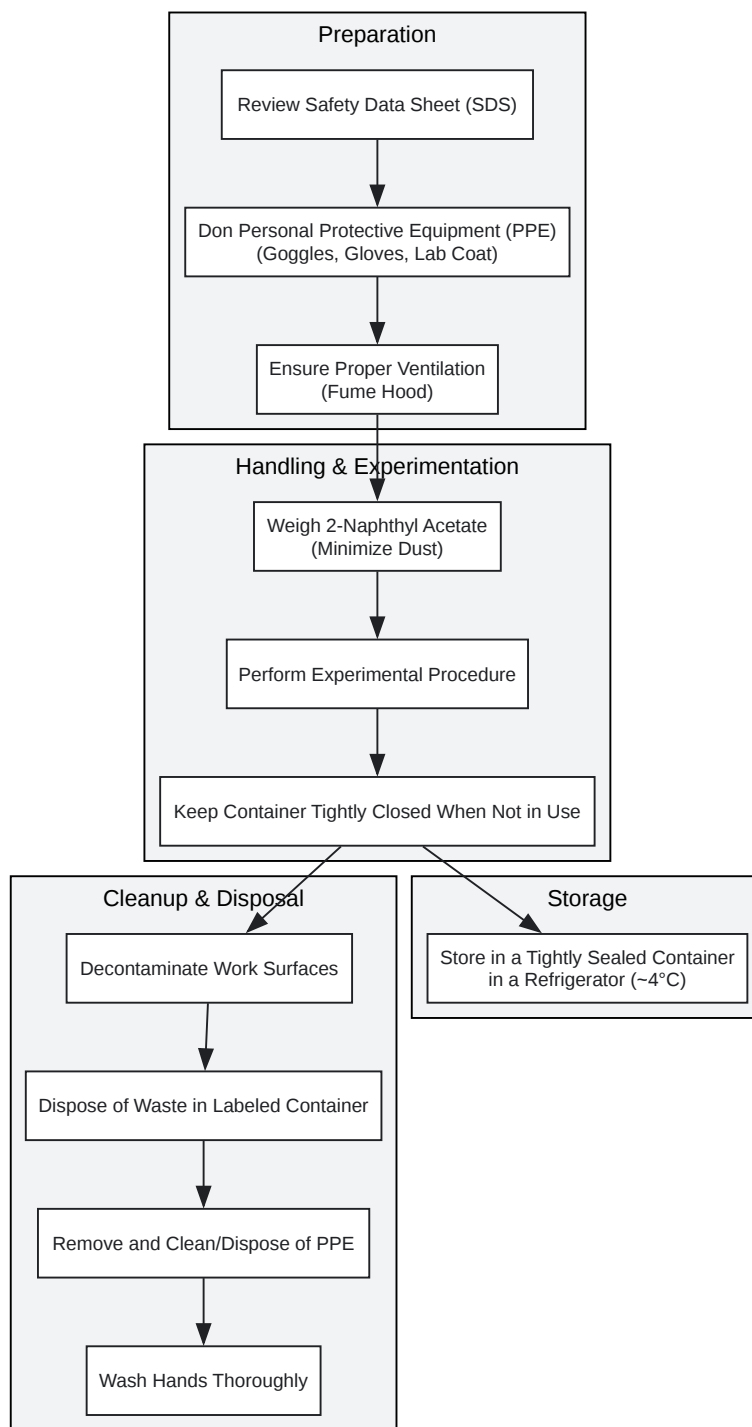
## Disposal Plan

- Dispose of waste in accordance with all applicable federal, state, and local environmental regulations.

- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.
- Consult a licensed professional waste disposal service.
- One method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.
- Decontaminate empty containers before disposal.

## Experimental Workflow Diagram

## Workflow for Handling 2-Naphthyl Acetate

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